

# safe handling and storage procedures for tribromoethylene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tribromoethylene

Cat. No.: B1212961

[Get Quote](#)

## Application Notes and Protocols for Tribromoethylene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **tribromoethylene** (CAS No. 598-16-3). Adherence to these protocols is crucial to mitigate the health risks associated with this hazardous chemical.

## Chemical and Physical Properties

**Tribromoethylene** is a colorless to light yellow liquid with a distinct sweet, pungent odor.<sup>[1]</sup> It is important to be aware of its physical and chemical properties to ensure safe handling and storage.

Property	Value	Citation(s)
Molecular Formula	C <sub>2</sub> HBr <sub>3</sub>	[1]
Molecular Weight	264.74 g/mol	[1]
Appearance	Colorless to light yellow/orange clear liquid	[1]
Odor	Sweet, pungent	[1]
Density	2.71 g/cm <sup>3</sup>	[1]
Melting Point	-52 °C; some sources report 216-218 °C which is likely incorrect and may refer to a different substance.	[1][2]
Boiling Point	163-164 °C	[1][2]
Flash Point	56 °C	[1]
Vapor Pressure	2.55 mmHg at 25°C	[1]
Water Solubility	Slightly soluble	[1]
Solubility in Organics	Readily soluble	[1]
Sensitivity	Light and air sensitive	[3][4]

## Hazard Identification and Safety Precautions

**Tribromoethylene** is a hazardous substance that poses significant health risks. It is harmful if swallowed, inhaled, or in contact with skin, and can cause irritation to the skin, eyes, and respiratory system.[5][6] Some evidence suggests it may be a potential carcinogen and could cause damage to the liver and kidneys.[1][7]

GHS Hazard Statements: H302, H312, H315, H319, H331, H332, H335, H341, H350, H411, H412.[2][6][8][9]

Precautionary Statements: P201, P202, P261, P264, P270, P271, P273, P280.[8][9]

## Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **tribromoethylene** to minimize exposure.

PPE Category	Item	Specifications and Recommendations
Eye and Face	Safety Goggles and Face Shield	Chemical splash goggles meeting ANSI Z.87.1 standards are required. A face shield should be worn over goggles when there is a risk of splashing.
Hand	Chemical-resistant Gloves	Nitrile or neoprene gloves are recommended. For prolonged or high-exposure tasks, consider double-gloving. Always inspect gloves for tears or punctures before use and change if contaminated.
Body	Laboratory Coat	A flame-resistant lab coat (e.g., Nomex) or a 100% cotton lab coat should be worn and fully buttoned to provide a barrier against splashes.
Respiratory	Respirator (if necessary)	All work should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with an appropriate cartridge should be used.

## Experimental Protocols

## Standard Handling Protocol

- Preparation:
  - Ensure a certified chemical fume hood is operational.
  - Prepare the workspace within the fume hood by covering the surface with absorbent, disposable bench paper.
  - Have all necessary equipment and reagents within the fume hood before starting.
  - Ensure an emergency eyewash and safety shower are accessible.<sup>[5]</sup>
  - Don all required PPE as detailed in Section 3.0.
- Handling:
  - Conduct all manipulations of **tribromoethylene**, including weighing and transferring, within the fume hood to minimize inhalation exposure.
  - Use a properly calibrated pipette or syringe for liquid transfers.
  - Keep containers of **tribromoethylene** tightly closed when not in use.<sup>[6]</sup>
- Post-Handling:
  - Wipe down the work surface within the fume hood with an appropriate solvent and then soap and water.
  - Properly dispose of all contaminated disposable materials (e.g., bench paper, pipette tips) as hazardous waste.
  - Remove PPE carefully, avoiding contamination of skin, and wash hands thoroughly with soap and water.

## Spill Cleanup Protocol (Small-Scale)

- Immediate Response:

- Alert personnel in the immediate area of the spill.[10]
- If the spill is large or you feel it is unsafe to clean up, evacuate the area and contact emergency services.
- For small, manageable spills, ensure the area is well-ventilated, and if safe to do so, use the fume hood to help ventilate the area.[8]
- Containment and Cleanup:
  - Wearing appropriate PPE, create a dike around the spill using an inert absorbent material such as vermiculite, sand, or cat litter.[8][10]
  - Slowly add the absorbent material to the spill, working from the outside in.[10]
  - Once the liquid is fully absorbed, carefully scoop the material into a sealable, labeled container for hazardous waste disposal.[10]
  - Do not seal the container if a reaction is occurring.
- Decontamination:
  - Wipe the spill area with a cloth or paper towels soaked in a mild detergent solution.[9]
  - Place all contaminated cleaning materials into the hazardous waste container.
  - Properly dispose of the sealed waste container according to institutional and local regulations.
  - Restock any used spill cleanup supplies.[10]

## Emergency Procedures for Personal Exposure

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or has stopped, trained personnel should provide artificial respiration. Seek immediate medical attention.[1][6]

- Skin Contact: Remove all contaminated clothing immediately. Wash the affected skin area with plenty of soap and water for at least 15-20 minutes. Seek immediate medical attention if irritation persists.[\[1\]](#)[\[6\]](#)
- Eye Contact: Immediately flush the eyes with gently flowing water for at least 15-20 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[\[1\]](#)[\[6\]](#)
- Ingestion: Do NOT induce vomiting. Have the person rinse their mouth with water. Seek immediate medical attention.[\[1\]](#)

## Storage and Disposal

### Storage

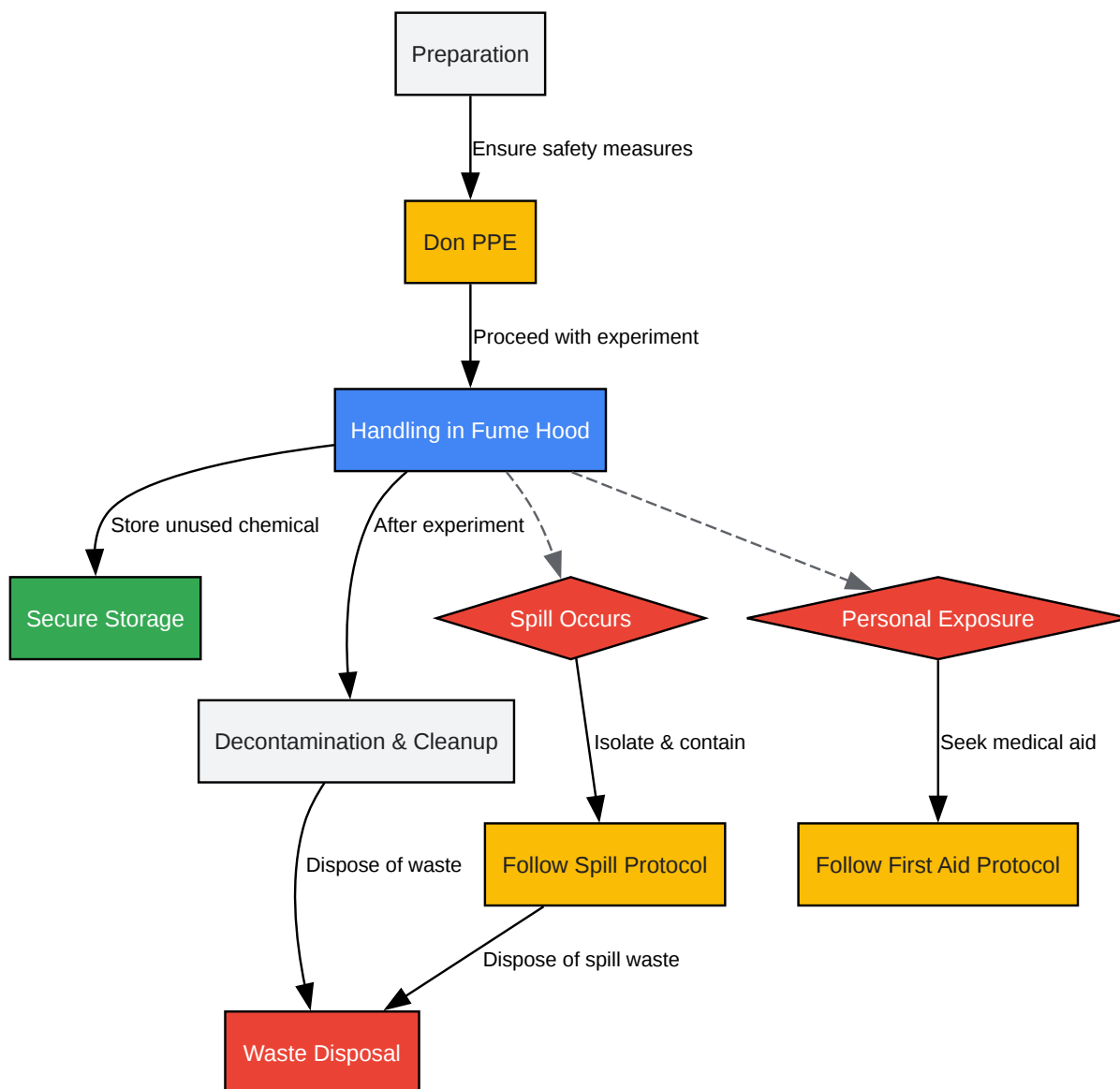
- Store **tribromoethylene** in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[\[6\]](#)
- The storage area should be secured and accessible only to authorized personnel.
- Protect from light and air.[\[3\]](#)[\[4\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[6\]](#)

### Disposal

- Dispose of **tribromoethylene** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations.
- Contact your institution's environmental health and safety department for specific disposal procedures. Halogenated organic waste is often disposed of via incineration by a licensed hazardous waste disposal company.[\[11\]](#)

## Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **tribromoethylene**.



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **tribromoethylene**.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CCOHS: Trichloroethylene [ccohs.ca]
- 2. tri-chem.com [tri-chem.com]
- 3. draeger.com [draeger.com]
- 4. labproinc.com [labproinc.com]
- 5. aksci.com [aksci.com]
- 6. fishersci.com [fishersci.com]
- 7. Cas 598-16-3,TRIBROMOETHYLENE | lookchem [lookchem.com]
- 8. qmul.ac.uk [qmul.ac.uk]
- 9. lin-web.clarkson.edu [lin-web.clarkson.edu]
- 10. 5.4.1.1 Incidental Spill Cleanup Procedures | Environment, Health and Safety [ehs.cornell.edu]
- 11. Chemical Treatment and Recycling | UW Environmental Health & Safety [ehs.washington.edu]
- To cite this document: BenchChem. [safe handling and storage procedures for tribromoethylene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1212961#safe-handling-and-storage-procedures-for-tribromoethylene]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)